

# 2,4,6-Trimethyloctane chemical properties and structure

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## Compound of Interest

Compound Name: 2,4,6-Trimethyloctane

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## An In-depth Technical Guide to 2,4,6-Trimethyloctane

This technical guide provides a comprehensive overview of the chemical properties and structure of **2,4,6-trimethyloctane**, tailored for researchers, scientists, and professionals in drug development.

### Chemical Structure and Identification

**2,4,6-Trimethyloctane** is a branched alkane, a saturated hydrocarbon. Its structure consists of an eight-carbon chain (octane) with three methyl group substituents at positions 2, 4, and 6.

IUPAC Name: **2,4,6-trimethyloctane**<sup>[1]</sup> Molecular Formula: C<sub>11</sub>H<sub>24</sub><sup>[1][2][3][4][5][6]</sup> CAS Registry Number: 62016-37-9<sup>[2][3][5]</sup>

The molecule contains two chiral centers at positions 4 and 6, meaning it can exist as multiple stereoisomers. One specific stereoisomer is (4S,6R)-**2,4,6-trimethyloctane**.<sup>[7]</sup>

SMILES (Simplified Molecular-Input Line-Entry System): CCC(C)CC(C)CC(C)C<sup>[1][3][4][6]</sup> InChI (International Chemical Identifier): InChI=1S/C11H24/c1-6-10(4)8-11(5)7-9(2)3/h9-11H,6-8H2,1-5H3<sup>[4][5][6]</sup> InChIKey: XHNIFDXYGLPJLP-UHFFFAOYSA-N<sup>[4][5]</sup>

A 2D representation of the chemical structure of **2,4,6-trimethyloctane** is provided in the diagram below.

Caption: 2D structure of **2,4,6-Trimethyloctane**.

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **2,4,6-trimethyloctane**.

Property	Value	Source
Molecular Weight	156.31 g/mol	[1][2][3]
Monoisotopic Mass	156.1878 Da	[4]
Boiling Point	171.00 to 173.00 °C @ 760.00 mm Hg	[2]
Flash Point	126.00 °F (52.22 °C) TCC	[2]
Vapor Pressure	1.793000 mmHg @ 25.00 °C (est.)	[2]
logP (o/w)	6.048 (est.)	[2]
XLogP3-AA	5.3	[3]
Appearance	Colorless clear liquid (est.)	[2]
Water Solubility	0.3966 mg/L @ 25 °C (est.)	[2]
Solubility in Alcohol	Soluble	[2]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of chemical compounds. For **2,4,6-trimethyloctane**, various spectral information is available:

- Mass Spectrometry (GC-MS): Data is available through the NIST Mass Spectrometry Data Center.[1][5][8]
- <sup>13</sup>C NMR Spectra: Available from sources such as SpectraBase.[1][8]
- Infrared (IR) Spectra: Vapor phase IR spectra are also available.[1][8]

## Experimental Protocols & Reactions

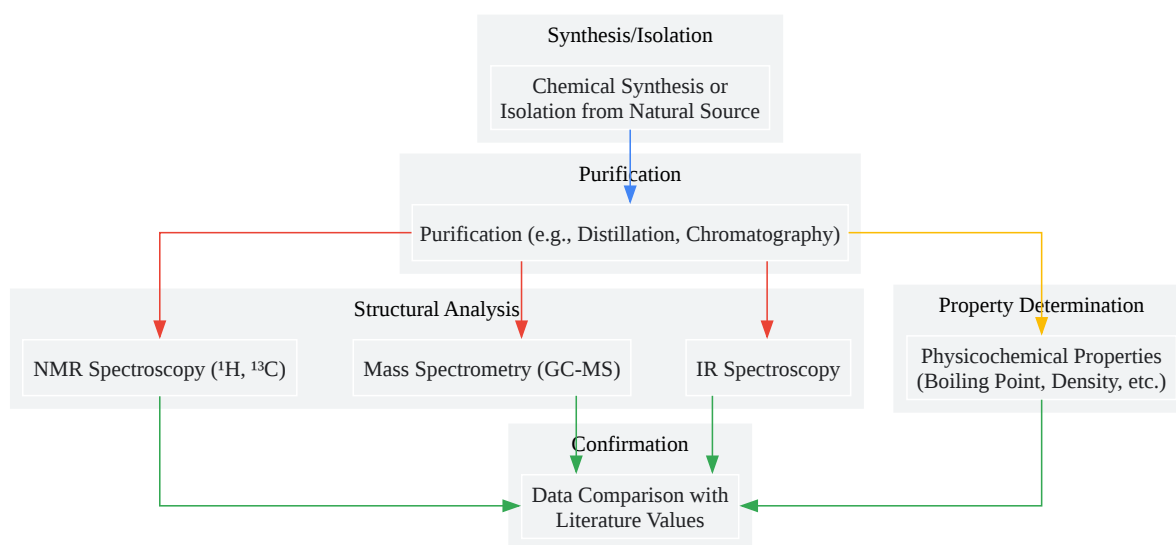
While specific, detailed experimental protocols for the synthesis of **2,4,6-trimethyloctane** were not readily available in the searched literature, related isomers can be synthesized through methods like catalytic alkylation. For instance, 2,4,7-trimethyloctane can be prepared via the Friedel-Crafts alkylation of octane with methyl chloride using an aluminum chloride catalyst.<sup>[9]</sup>

Branched alkanes like **2,4,6-trimethyloctane** can undergo typical alkane reactions such as:

- Oxidation: Leading to the formation of alcohols, aldehydes, or carboxylic acids.<sup>[9]</sup>
- Reduction: Involving the removal of oxygen or addition of hydrogen.<sup>[9]</sup>
- Substitution: Such as halogenation where hydrogen atoms are replaced by halogens.<sup>[9]</sup>

## Logical Workflow for Compound Identification

The following diagram illustrates a typical workflow for the identification and characterization of a known compound like **2,4,6-trimethyloctane**.



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Caption: Workflow for compound identification.

## Applications and Research Interest

**2,4,6-Trimethyloctane** and its isomers are of interest in various fields:

- **Fuel Science:** As a branched alkane, it has properties that can be relevant for fuel blending. For example, the related isomer 2,4,7-trimethyloctane has been studied as a potential component for diesel fuel.[9]
- **Chemical Reference:** It can be used as a reference compound in the study of hydrocarbon structures and reactions.[9]

- Biological Studies: It may be used in studies related to lipid metabolism and the effects of branched hydrocarbons on biological membranes.[9]
- Industrial Applications: Potential use in the formulation of lubricants and as a component in fuel additives.[9]

This guide provides a foundational understanding of **2,4,6-trimethyloctane**. For more specific applications and in-depth research, consulting the primary literature is recommended.

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